

An In-depth Technical Guide to the Safety and Handling of 3-Iodopyridine

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Compound of Interest

Compound Name: **3-Iodopyridine**

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This technical guide provides a comprehensive overview of the safety, handling, and toxicological profile of **3-Iodopyridine** (CAS No. 1120-90-7). The information contained herein is intended for professionals in research, development, and manufacturing who handle this compound. This document outlines the potential hazards, recommended safety precautions, emergency procedures, and relevant experimental protocols to ensure safe laboratory practices.

Chemical and Physical Properties

3-Iodopyridine is a halogenated heterocyclic compound widely used as a building block in organic synthesis, particularly in the development of pharmaceutical agents and other complex molecules.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	1120-90-7	[1]
Molecular Formula	C ₅ H ₄ IN	[1]
Molecular Weight	205.00 g/mol	[1]
Appearance	White to light beige crystalline powder	
Melting Point	53-56 °C	
Boiling Point	90-92 °C at 14 mmHg	
Flash Point	106.7 °C (closed cup)	
Solubility	Soluble in organic solvents like ethanol and acetone.	[2]

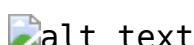
Hazard Identification and Classification

3-Iodopyridine is classified as a hazardous substance. All personnel handling this chemical should be thoroughly familiar with its potential dangers and the necessary safety precautions. The Globally Harmonized System (GHS) classification is provided below.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:



Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container to an approved waste disposal plant.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear impervious gloves (e.g., nitrile rubber). Gloves must be inspected before use.
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. In cases of potential significant exposure, chemical-resistant coveralls may be necessary.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates if ventilation is inadequate or for spill cleanup.

Engineering Controls

- Work with **3-Iodopyridine** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Emergency eyewash stations and safety showers must be readily accessible in the immediate work area.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed when not in use.
- Store away from incompatible materials such as strong oxidizing agents.
- Protect from light.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can produce hazardous gases, including nitrogen oxides, carbon oxides, and hydrogen iodide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

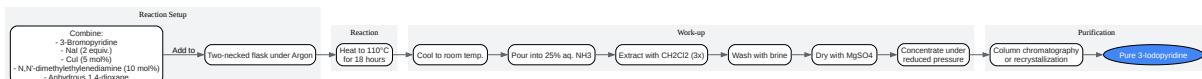
- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Section 3.1. Avoid dust formation and breathing vapors.
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.

Experimental Protocols

3-Iodopyridine is a key intermediate in the synthesis of various organic compounds. Below are representative experimental protocols for its synthesis and a common subsequent reaction.

Synthesis of 3-Iodopyridine via Aromatic Finkelstein Reaction

This protocol describes the synthesis of **3-Iodopyridine** from 3-bromopyridine.



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Caption: Workflow for the synthesis of **3-Iodopyridine**.

Methodology:

- To a two-necked flask equipped with a reflux condenser and under an argon atmosphere, add 3-bromopyridine, sodium iodide (2 equivalents), and copper(I) iodide (5 mol%).
- Add N,N'-dimethylethylenediamine (10 mol%) and anhydrous 1,4-dioxane.
- Heat the resulting suspension to 110°C and maintain for 18 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Pour the mixture into a 25% aqueous ammonia solution.
- Dilute the solution with water and extract three times with dichloromethane.
- Combine the organic layers, wash with brine, and dry over magnesium sulfate.
- Remove the solvent under reduced pressure to yield the crude product.
- If necessary, purify the crude product by column chromatography or recrystallization to obtain pure **3-Iodopyridine**.

Suzuki-Miyaura Cross-Coupling Reaction

This protocol outlines a general procedure for using **3-Iodopyridine** in a Suzuki-Miyaura cross-coupling reaction to form a C-C bond.



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Caption: Workflow for a Suzuki-Miyaura cross-coupling reaction.

Methodology:

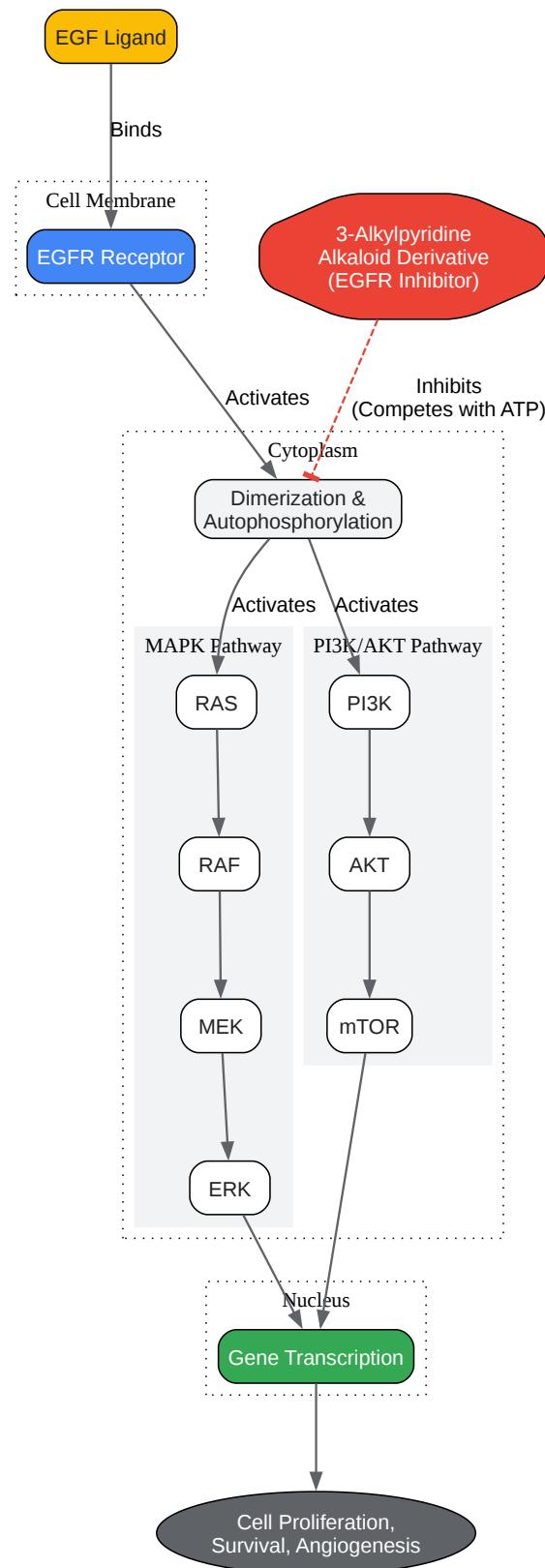
- In a dry round-bottom flask, combine **3-Iodopyridine**, the desired arylboronic acid, and potassium carbonate.
- Evacuate the flask and backfill with an inert gas (e.g., argon) three times.
- Add palladium(II) acetate and triphenylphosphine to the flask.
- Add a degassed mixture of 1,4-dioxane and water (4:1 v/v).
- Heat the reaction mixture to 80-90°C and stir vigorously for 4-12 hours, monitoring by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature.
- Add water and extract the product with an organic solvent such as ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel.

Biological Relevance and Signaling Pathways

3-Iodopyridine serves as a precursor for the synthesis of various biologically active molecules, including 3-alkylpyridine alkaloids.^[1] Some of these alkaloids have been reported to exhibit activities such as epidermal growth factor (EGFR) inhibition.^{[3][4]} EGFR is a transmembrane receptor tyrosine kinase that, upon activation by ligands like EGF, triggers multiple downstream signaling cascades critical for cell proliferation, survival, and differentiation.^{[2][5]} Dysregulation of the EGFR pathway is a hallmark of many cancers.

The diagram below illustrates a simplified EGFR signaling pathway and the mechanism of its inhibition, which is a target for compounds derived from **3-Iodopyridine**.



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Caption: Simplified EGFR signaling pathway and inhibition.

Mechanism of Inhibition:

Small molecule inhibitors, such as certain alkaloids synthesized using a **3-iodopyridine** scaffold, typically function by competing with ATP for binding to the intracellular tyrosine kinase domain of the EGFR.[2][6] This prevents the autophosphorylation of the receptor, thereby blocking the activation of downstream signaling pathways like the RAS-RAF-MAPK and PI3K/AKT cascades.[2][5] The ultimate result is the inhibition of gene transcription that promotes cell proliferation, survival, and angiogenesis, which are critical processes in cancer progression.[5]

Disposal Considerations

Dispose of **3-Iodopyridine** and its containers in accordance with local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service. Do not allow the chemical to enter the environment.

Disclaimer: This document is intended as a guide for trained professionals and is not exhaustive. All users should consult the most current Safety Data Sheet (SDS) provided by the supplier before handling **3-Iodopyridine**. The user is solely responsible for all safety precautions and for ensuring that all activities are carried out in accordance with current regulations.

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